

Natural abundance and yield of Xerophilusin G from Isodon enanderianus

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Compound of Interest

Compound Name: *Xerophilusin G*

Cat. No.: B1631261

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In-Depth Technical Guide: Xerophilusin G from Isodon enanderianus

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the natural abundance, isolation, and potential biological activity of **Xerophilusin G**, an ent-kaurane diterpenoid found in *Isodon enanderianus*. Due to the limited availability of specific quantitative data for **Xerophilusin G** in publicly accessible literature, this guide presents representative methodologies and data from closely related compounds isolated from the same plant and genus to provide a robust framework for research and development.

Natural Abundance and Yield

Xerophilusin G has been successfully isolated from the aerial parts of *Isodon enanderianus*. [1] While the exact natural abundance and yield of **Xerophilusin G** have not been detailed in available abstracts, the isolation of a series of diterpenoids from this plant suggests that it is a viable, albeit potentially low-concentration, natural source. The yield of diterpenoids from *Isodon* species is influenced by various factors, including the specific plant part utilized (leaves, stems, flowers), as well as the processing methods employed. For other *Isodon* species, the content of major diterpenoids can vary significantly, highlighting the need for precise quantitative analysis in any drug development program.

Table 1: Representative Yields of Diterpenoids from Isodon Species

Compound	Plant Source	Plant Part	Yield (% of Dry Weight)	Reference
Enmein	Isodon japonicus	Leaves	Not Specified	(Fujita et al., as cited in[2])
Oridonin	Isodon japonicus	Leaves	Not Specified	(Fujita et al., as cited in[2])
Ponicidin	Isodon japonicus	Leaves	Not Specified	(Fujita et al., as cited in[2])
Weisiensin C	Isodon weisiensis	Leaves	Not Specified	[3]
Glaucocalyxin A	Isodon weisiensis	Leaves	Not Specified	[3]

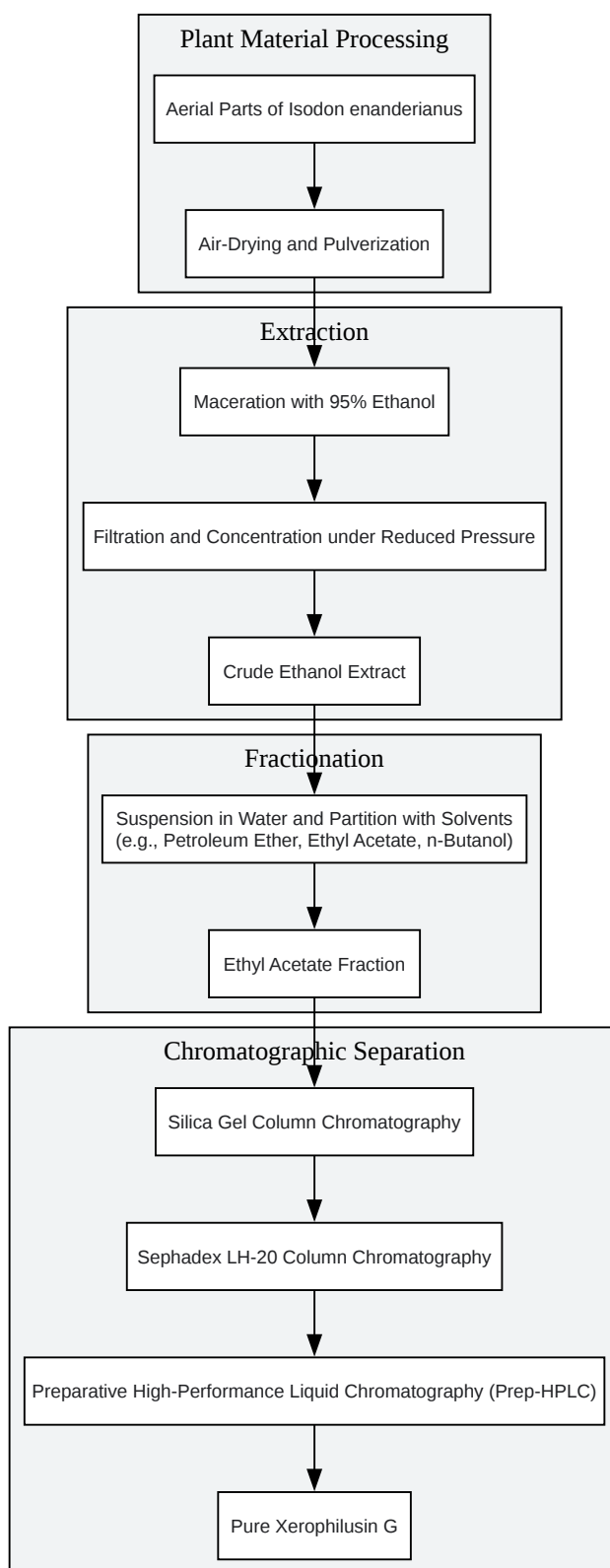
Note: The table above illustrates that while specific yields are often not provided in initial isolation papers, the focus is on the successful identification of novel compounds. Quantitative analysis would be a necessary subsequent step for any compound of interest.

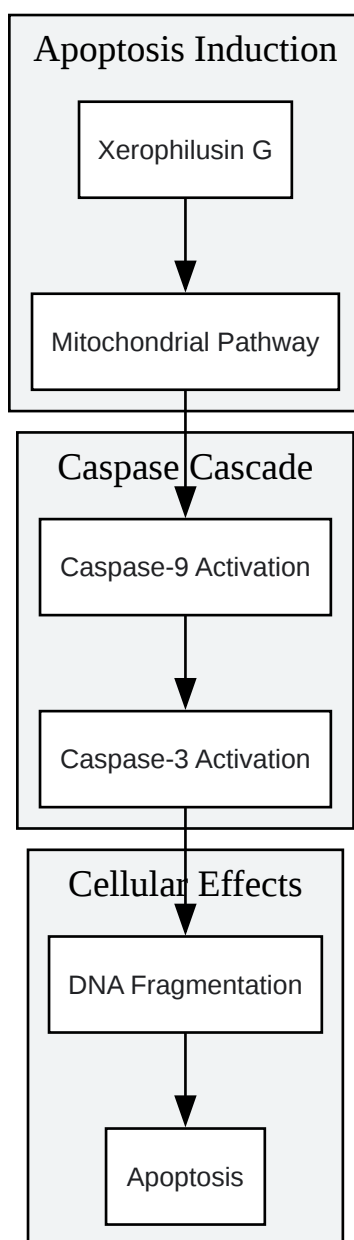
Experimental Protocols

A detailed experimental protocol for the isolation of **Xerophilusin G** is not available in the public domain. However, a general methodology for the isolation of ent-kaurane diterpenoids from Isodon species can be constructed based on established phytochemical techniques.

General Isolation Workflow for ent-Kaurane Diterpenoids from Isodon

The following diagram outlines a typical workflow for the isolation of diterpenoids from Isodon plant material.





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References

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 2. jstage.jst.go.jp [jstage.jst.go.jp]
- 3. znaturforsch.com [znaturforsch.com]
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